

A Technical Guide to the Physical and Chemical Properties of N-Chlorosuccinimide

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Compound of Interest

Compound Name: Chlorosuccinimide

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For Researchers, Scientists, and Drug Development Professionals

N-**Chlorosuccinimide** (NCS) is a versatile and widely utilized reagent in organic chemistry, primarily known for its role as a chlorinating agent and mild oxidant.[1][2] Its solid form and stability make it a convenient and safer alternative to gaseous chlorine.[3] This technical guide provides a comprehensive overview of the core physical and chemical properties of NCS, detailed experimental protocols for its synthesis and application, and visual representations of key processes to support researchers in its effective and safe use.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of N-**Chlorosuccinimide** are summarized below, providing essential data for its handling, storage, and application in various experimental setups.

Physical Properties of N-Chlorosuccinimide

Property	Value
Molecular Formula	C ₄ H ₄ ClNO ₂ [4]
Molecular Weight	133.53 g/mol [4][5]
Appearance	White crystalline powder/solid[4][5]
Melting Point	148-150 °C[3][5]
Boiling Point	216.5 °C[6][7]
Density	1.65 g/cm ³ [5]
Vapor Pressure	1.04 Pa at 25 °C[8]
Odor	Slight chlorine odor[9]

Solubility Profile of N-Chlorosuccinimide

N-**Chlorosuccinimide** exhibits varying degrees of solubility in a range of common laboratory solvents.

Solvent	Solubility
Water	Soluble (14 g/L at 25 °C)[8][9][10]
Alcohols (e.g., Ethanol)	Soluble[8][11]
Acetone	Soluble[8][11]
Acetic Acid	Soluble[8][11]
Benzene	Soluble[8][11]
Ether	Slightly soluble[8][11]
Chloroform	Slightly soluble[8][11]
Carbon Tetrachloride	Slightly soluble[8][11]
Petroleum Ether	Slightly soluble[8][11]

A detailed study has shown that the solubility of NCS in n-butanol, ethyl acetate, acetone, isopropanol, tetrahydrofuran, acetonitrile, and acetic anhydride increases with rising temperature.[\[12\]](#)

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of N-**Chlorosuccinimide**.

Spectroscopy	Data Reference
¹ H NMR	Available [13] [14]
¹³ C NMR	Available [15]
Infrared (IR)	Available [9] [16]
Mass Spectrometry (MS)	Available [9] [15]
Raman	Available [9]

Chemical Properties and Reactivity

N-**Chlorosuccinimide** is a highly reactive compound, primarily functioning as a source of electrophilic chlorine ("Cl⁺").[\[5\]](#)[\[17\]](#) This reactivity underpins its wide range of applications in organic synthesis.

Key Chemical Reactions:

- **Chlorination:** NCS is extensively used for the chlorination of various organic substrates, including electron-rich aromatic compounds, alkenes (allylic chlorination), and ketones (α-chlorination).[\[5\]](#)[\[18\]](#)[\[19\]](#) It offers higher regioselectivity compared to other chlorinating agents like 1,3-dichloro-5,5-dimethylhydantoin (NDDH) and trichloroisocyanuric acid (TCCA).[\[8\]](#)[\[17\]](#)
- **Oxidation:** As a mild oxidant, NCS is employed in reactions such as the Corey-Kim oxidation for the conversion of alcohols to aldehydes and ketones.[\[3\]](#)[\[20\]](#)
- **Heterocycle Formation:** It mediates and catalyzes the formation of various heterocyclic systems.[\[1\]](#)[\[21\]](#)

- Functional Group Transformations: NCS is utilized in a variety of functional group transformations, demonstrating its versatility in synthetic chemistry.[21][22]

NCS is incompatible with strong oxidizing agents, strong acids, strong bases, amines, ammonia, and iron and its salts.[11] It is also sensitive to light and moisture.[11]

Experimental Protocols

Synthesis of N-Chlorosuccinimide

An optimized method for the preparation of N-**Chlorosuccinimide** involves a two-step process starting from succinic acid and ammonia.[20][23]

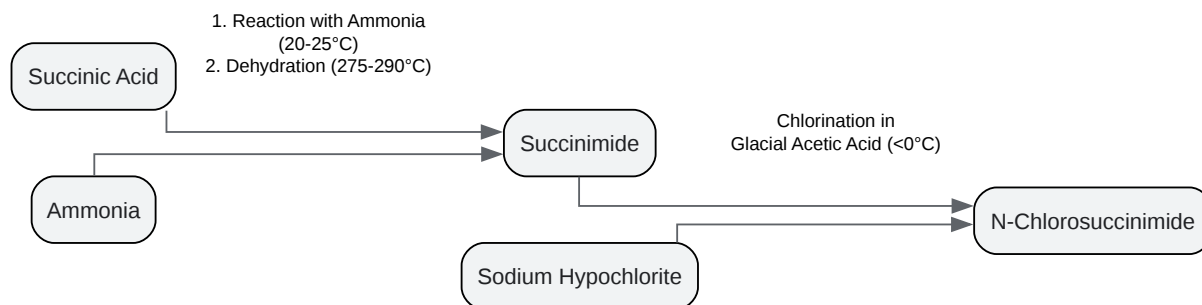
Step 1: Synthesis of Succinimide

- In a suitable reaction vessel, react succinic acid with ammonia at a controlled temperature of 20-25 °C with stirring until the reaction is complete.[20][23]
- Transfer the resulting reaction mixture to a distillation apparatus and dehydrate at a high temperature of 275-290 °C to yield solid succinimide.[20][23]

Step 2: Chlorination of Succinimide

- Dissolve the synthesized succinimide solid in an aqueous solution of glacial acetic acid with stirring until complete dissolution.[20][23]
- Cool the succinimide-acetic acid solution to below 0 °C.[20][23]
- While maintaining the low temperature, slowly add sodium hypochlorite solution to the mixture with continuous stirring over a period of 0.5-1.5 hours.[20]
- Filter the resulting mixed solution and wash the collected solid with water until it is neutral.[20][23]
- Dry the solid to obtain the final product, N-**Chlorosuccinimide**, as a white powder.[20]

Another reported method involves blowing chlorine gas into an aqueous solution of succinimide.[24]



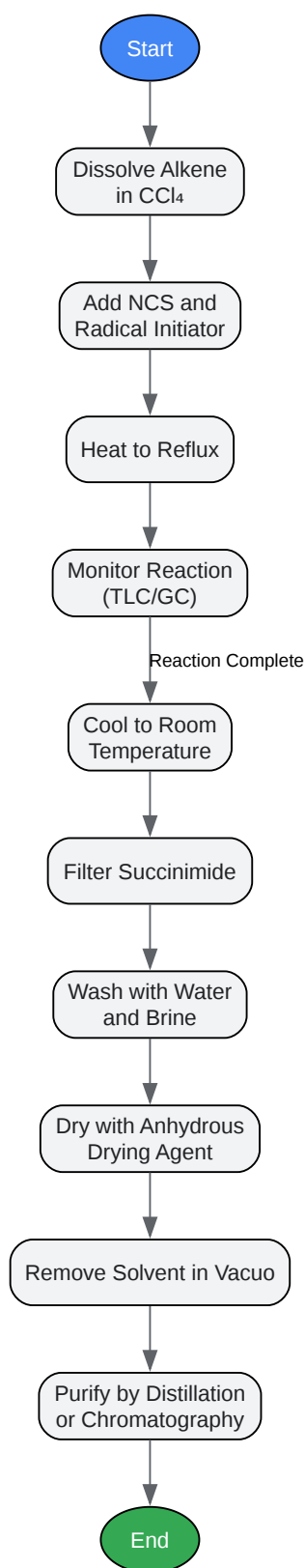
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Synthesis of N-**Chlorosuccinimide** from Succinic Acid.

General Protocol for Allylic Chlorination of an Alkene

This protocol outlines a typical procedure for the allylic chlorination of an alkene using N-**Chlorosuccinimide**, often requiring a radical initiator.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve the alkene substrate in a suitable solvent such as carbon tetrachloride (CCl₄).
- **Addition of Reagents:** Add N-**Chlorosuccinimide** (1.0-1.2 equivalents) to the solution. A radical initiator, such as benzoyl peroxide or AIBN, is typically added in a catalytic amount.
- **Reaction Conditions:** Heat the reaction mixture to reflux and monitor the progress of the reaction by a suitable analytical technique (e.g., TLC or GC).
- **Work-up:** Upon completion of the reaction, cool the mixture to room temperature. Filter off the succinimide byproduct.
- **Purification:** Wash the filtrate with water and brine, then dry it over an anhydrous drying agent (e.g., MgSO₄ or Na₂SO₄). Remove the solvent under reduced pressure. The crude product can be further purified by distillation or column chromatography to yield the desired allylic chloride.



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General workflow for allylic chlorination using NCS.

Safety and Handling

N-**Chlorosuccinimide** is a corrosive and hazardous substance that requires careful handling.
[5][25]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling NCS.[25][26]
- Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation of dust or fumes.[25][27]
- Storage: Store NCS in a cool, dry, and well-ventilated place, away from light and moisture.
[11][28][29] It should be stored at temperatures between 2-8°C.[4][8][30] Keep containers tightly closed.[27][28]
- Incompatibilities: Avoid contact with strong acids, bases, oxidizing agents, amines, ammonia, and iron.[11]
- First Aid:
 - Skin Contact: Immediately rinse the affected area with plenty of water and seek medical attention.[25]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes and seek medical attention.[26]
 - Inhalation: Move to fresh air. If breathing is difficult, administer oxygen and seek medical attention.[26]
 - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[28]

Applications in Drug Development and Research

N-**Chlorosuccinimide** is a valuable reagent in the pharmaceutical industry and drug development.[1][31]

- **Pharmaceutical Intermediates:** It serves as a key intermediate in the synthesis of various pharmaceutical compounds, including antibiotics.[1][8][20]
- **Peptide Synthesis:** NCS is used for on-resin disulfide bond formation in solid-phase peptide synthesis.[32]
- **Medicinal Chemistry:** Its ability to selectively introduce chlorine atoms into molecules is crucial for modifying the biological activity and pharmacokinetic properties of drug candidates.[31]

The consistent high purity of N-**Chlorosuccinimide** is essential for achieving reliable and reproducible results in these sensitive applications.[33]

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